

Essential Safety and Handling Guide for Carbinol (Methanol)

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Compound of Interest

Compound Name: Carinol

Cat. No.: B1649365

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of Carbinol, also known as Methanol. Adherence to these protocols is essential for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards.

Immediate Safety and Hazard Information

Carbinol (Methanol) is a colorless, volatile, and flammable liquid. It is toxic if inhaled, ingested, or absorbed through the skin.[1][2] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[3][4] Ingestion of even small amounts can be fatal or cause blindness.[1][5]

Key Hazards:

- Flammable Liquid and Vapor:[6][7] Keep away from heat, sparks, open flames, and hot surfaces.[8]
- Toxic: Harmful if swallowed, in contact with skin, or if inhaled.[6][7]
- Organ Damage: Causes damage to organs, particularly the optic nerve, central nervous system, kidneys, and liver.[1][3][6]

Personal Protective Equipment (PPE)

The mandatory personal protective equipment for handling Carbinol is detailed below. Always inspect PPE for integrity before use.[9]

| PPE Category | Specification |
|------------------------|--|
| Eye Protection | Chemical splash goggles are required.[10][11] If there is a splash hazard, a face shield should also be worn.[12] |
| Hand Protection | Wear chemical-resistant gloves. Nitrile or butyl rubber gloves are recommended.[10][11] Consult the glove manufacturer's resistance guide for specific breakthrough times. |
| Body Protection | A flame-retardant lab coat must be worn and fully buttoned.[10][11] Ensure sleeves are of sufficient length to prevent skin exposure.[11] |
| Respiratory Protection | Handle Carbinol in a well-ventilated area, preferably within a chemical fume hood.[9][10] If exposure limits are exceeded, a supplied-air respirator (SAR) may be necessary.[13] |

Chemical and Physical Properties

| Property | Value |
|--------------------------|----------------------------|
| Chemical Formula | CH ₃ OH |
| Molecular Weight | 32.04 g/mol [5] |
| Boiling Point | 64.7 °C (148.5 °F)[3][14] |
| Melting Point | -97.6 °C (-143.7 °F)[5] |
| Flash Point | 9.7 °C (49.5 °F)[3] |
| Autoignition Temperature | 455 °C (851 °F)[9] |
| Vapor Pressure | 128 hPa @ 20 °C[3] |
| Solubility | Miscible with water[3][14] |

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of Carbinol and ensuring a safe laboratory environment.

Handling:

- Ventilation: Always handle Carbinol in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)[\[10\]](#)
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and sparks.[\[8\]](#) Use non-sparking tools and explosion-proof equipment.[\[3\]](#)[\[7\]](#)
- Grounding: Ground and bond containers and receiving equipment during transfers to prevent static discharge.[\[8\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where Carbinol is handled.[\[7\]](#) Wash hands thoroughly after handling.[\[12\]](#)

Storage:

- Containers: Store in tightly closed, chemically-resistant containers such as glass or stainless steel.[\[8\]](#)[\[15\]](#) Ensure containers are properly labeled in accordance with regulatory standards.[\[16\]](#)
- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[8\]](#) Keep away from direct sunlight and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)
- Temperature: The ideal storage temperature is between 15°C and 30°C.[\[8\]](#)

Emergency Procedures

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [11][17] |
| Skin Contact | Remove all contaminated clothing immediately. Flush the affected skin with plenty of water for at least 15 minutes.[11][17] Seek medical attention if irritation persists.[17] |
| Eye Contact | Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][16] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10][11] |

Spill Response

- Small Spills (<1 Liter): If trained, contain the spill with an inert absorbent material. Use non-sparking tools for cleanup. Place waste in a sealed, labeled container for disposal.
- Large Spills (>1 Liter): Evacuate the area immediately.[11] Isolate the spill and eliminate all ignition sources. Contact your institution's Environmental Health and Safety (EHS) department and emergency services.[11][16]

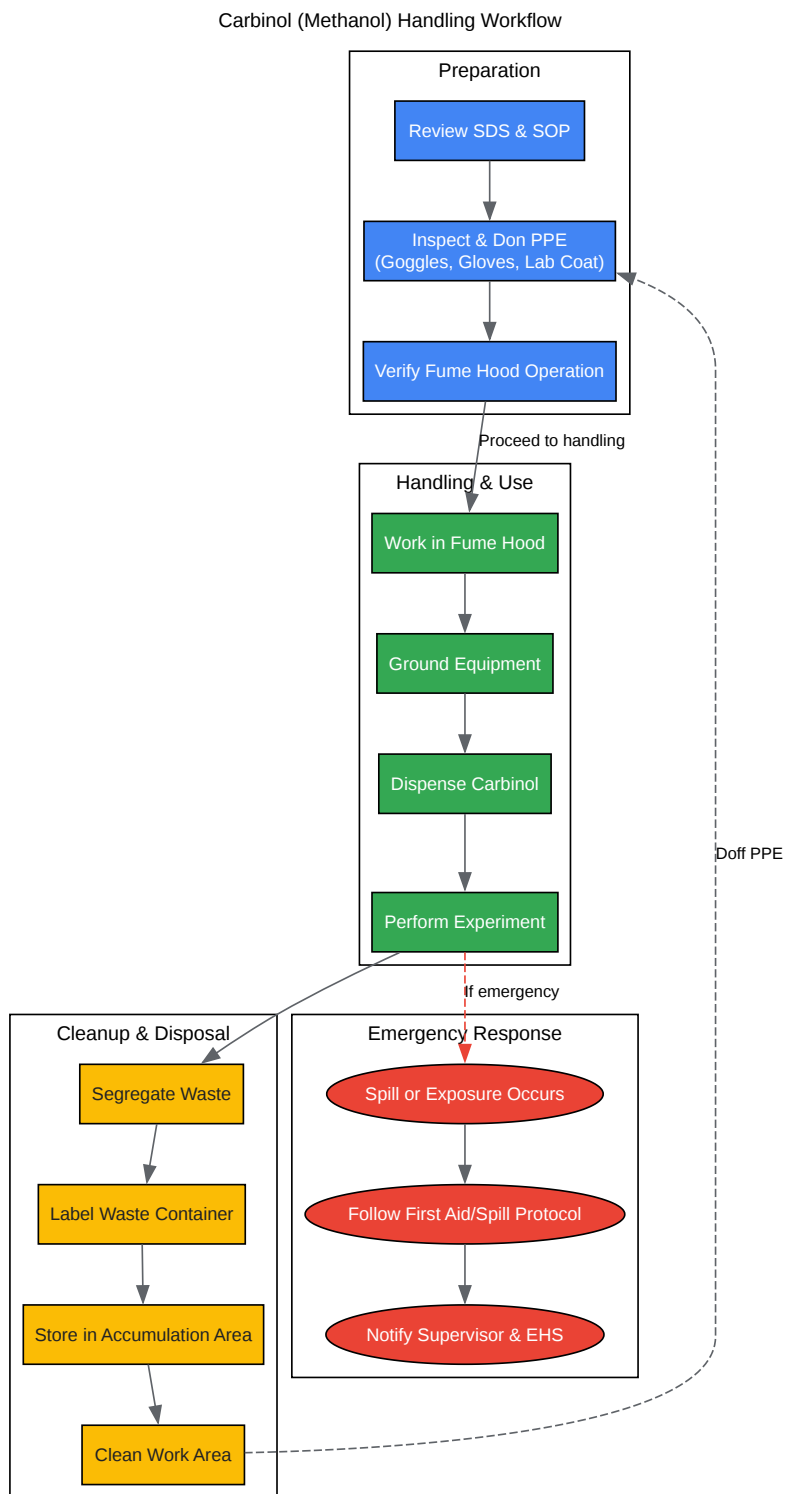
Disposal Plan

Carbinol waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

Experimental Protocol: Carbinol Waste Disposal

- Segregation: Collect Carbinol waste in a dedicated, properly labeled hazardous waste container.[\[2\]](#)[\[10\]](#) Do not mix with other waste streams, especially incompatible chemicals.[\[10\]](#)
- Container: Use a chemically-resistant container with a secure, tight-fitting lid.[\[10\]](#)
- Labeling: Clearly label the container with "Hazardous Waste," "Methanol," and the associated hazard symbols (flammable, toxic).[\[10\]](#)
- Accumulation: Store the waste container in a designated satellite accumulation area with secondary containment.[\[10\]](#) Keep the container closed except when adding waste.[\[10\]](#)
- Pickup: Once the container is nearly full (leaving at least 10% headspace), contact your institution's EHS department to arrange for collection and disposal.[\[10\]](#)[\[18\]](#) Never pour Carbinol waste down the drain.[\[16\]](#)

Workflow and Safety Diagram



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Caption: Workflow for the safe handling of Carbinol (Methanol).

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